SLIGRL-NH2 for In Vivo Mouse Itch Models: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sligrl-NH2 (tfa)*
Cat. No.:	*B12354585*

Get Quote

Introduction

The study of pruritus, or itch, is a rapidly advancing field, driven by the need for more effective treatments for chronic itch conditions such as atopic dermatitis and psoriasis. A key challenge in this research is distinguishing between histamine-dependent and histamine-independent itch pathways. While histamine is a well-known pruritogen, many chronic itch states are resistant to antihistamines, highlighting the importance of non-histaminergic mechanisms.

One of the most critical pathways implicated in histamine-independent itch is mediated by Protease-Activated Receptor 2 (PAR2), a G protein-coupled receptor (GPCR) expressed on sensory neurons, keratinocytes, and immune cells.[1][2][3][4] Endogenous proteases like trypsin and mast cell tryptase can cleave the N-terminus of PAR2, exposing a "tethered ligand" that self-activates the receptor. SLIGRL-NH2 is a synthetic hexapeptide (Ser-Leu-Ile-Gly-Arg-Leu-NH2) that mimics this tethered ligand, serving as a potent and selective agonist for inducing PAR2-mediated signaling.[5][6] Its use in preclinical mouse models has been instrumental in dissecting the molecular basis of non-histaminergic itch.

This guide provides a comprehensive overview of the mechanism, dosages, and detailed protocols for using SLIGRL-NH2 to induce acute itch in mice, offering researchers a robust tool

© 2026 BenchChem. All rights reserved.

for investigating pruritus and screening novel anti-pruritic therapeutics.

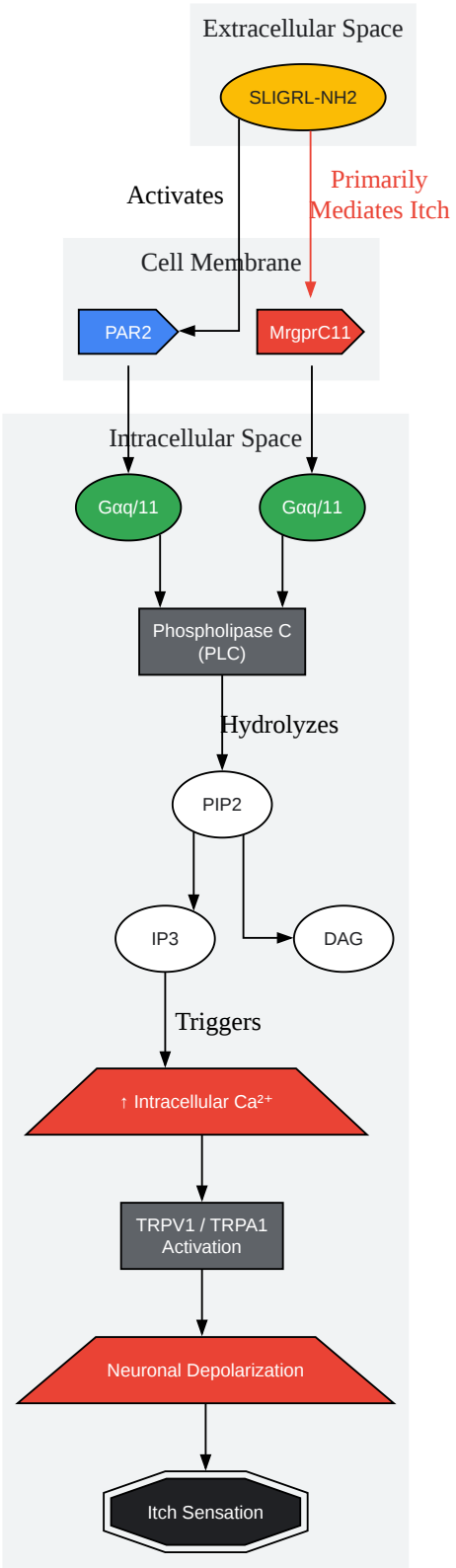
Mechanism of Action: The Dual Role of SLIGRL-NH2

Historically, the itch-inducing effect of SLIGRL-NH2 has been attributed to the activation of PAR2 on primary sensory neurons.[5] Upon binding, PAR2 couples primarily through Gαq/11, activating phospholipase C (PLC). This leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium from intracellular stores, leading to the activation of downstream effectors like Transient Receptor Potential (TRP) channels (e.g., TRPV1 and TRPA1), ultimately causing neuronal depolarization and the transmission of an itch signal to the spinal cord.[7]

However, groundbreaking research has revealed a more complex mechanism. Studies have shown that SLIGRL-NH2-induced scratching is significantly diminished in mice lacking MrgprC11 (Mas-related G protein-coupled receptor C11), but not in PAR2 knockout mice.[6][8] This indicates that in mice, MrgprC11, another GPCR expressed in a specific subset of sensory neurons, is the primary mediator of SLIGRL-NH2-evoked itch.[8] While SLIGRL-NH2 can activate both receptors, its pruritic action appears to be predominantly channeled through MrgprC11.[6]

This dual activity is a critical consideration for experimental design. While SLIGRL-NH2 remains an invaluable tool for inducing non-histaminergic itch, researchers must acknowledge that its effects in mice are likely mediated by MrgprC11, the murine ortholog of the human MRGPRX2 receptor.[7][8]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 1. Signaling pathway for SLIGRL-NH2-induced itch in mouse sensory neurons.

© 2026 BenchChem. All rights reserved.

In Vivo Dosage and Administration: A Comparative Summary

The effective dose of SLIGRL-NH2 can vary depending on the mouse strain, injection site, and specific research question. Intradermal (i.d.) or subcutaneous (s.c.) injections are the most common routes of administration. The nape of the neck is a preferred site as it prevents the animal from immediately licking the injected substance, which could confound behavioral results.

The following table summarizes dosages and administration details from key studies. This data serves as a guide for dose-ranging experiments to determine the optimal concentration for your specific model.

© 2026 BenchChem. All rights reserved.

Dose Range per Site	Administration Route	Injection Site	Mouse Strain	Key Findings & Observations	Reference
10 - 50 µg	Intradermal (i.d.)	Rostral Back	ICR	Dose-dependent scratching, peaking around 5 min and lasting ~30 min. Effect is histamine-independent.	
25 - 200 µg	Intradermal (i.d.)	Nape of Neck	Swiss	Dose-dependent scratching behavior. Itch is mediated by kinin B1 and B2 receptors downstream of PAR2 activation.	[9]
35 µg	Intradermal (i.d.)	Rostral Back	ICR	In a dry skin model, SLIGRL-NH2-evoked scratching is significantly enhanced, suggesting peripheral sensitization.	[10]

© 2026 BenchChem. All rights reserved.

50 µg	Intradermal (i.d.)	Hindpaw	ICR	Excites superficial dorsal horn neurons, consistent with a role in signaling itch.	[11]
50 µg	Intradermal (i.d.)	Rostral Back	ICR	Used to induce scratching behavior for electrophysiological and Fos expression studies in the spinal cord.	[12]
100 µg (approx. 2.0 mM in 50 µl)	Subcutaneous (s.c.)	Nape of Neck	C57BL/6	Itch response is abolished in Mrgpr-cluster knockout mice but not in PAR2 knockout mice.	[6]

Causality Behind Experimental Choices:

- Dose Selection: A dose of 50 µg per site is a well-validated starting point for robust itch induction in most common mouse strains.[11][12] Lower doses (10-25 µg) can be used to study sensitization, while higher doses (up to 200 µg) may be used but risk activating nociceptive (pain) pathways.

© 2026 BenchChem. All rights reserved.

- Injection Volume: A small injection volume (e.g., 10-50 µL) is crucial to minimize tissue distension, which can itself cause a behavioral response.

- Administration Route: Intradermal injection delivers the agonist directly to the dermal layer where sensory nerve endings are abundant, often resulting in a more potent and localized response compared to subcutaneous injection.

Detailed Experimental Protocol: SLIGRL-NH2-Induced Acute Itch

This protocol outlines a standard procedure for inducing and quantifying acute itch behavior in mice using SLIGRL-NH2.

1. Animal and Housing

- Species/Strain: Male ICR or C57BL/6 mice (8-10 weeks old) are commonly used. Note that some studies report sex differences, with female mice showing a significantly higher scratching response to SLIGRL-NH2.[13]

- Acclimatization: House mice individually for at least 3-5 days before the experiment to minimize stress. On the day of the experiment, place them in the observation chambers (e.g., clear plexiglass arenas) for at least 60 minutes to acclimatize to the testing environment. This reduces exploratory or stress-induced grooming that could be mistaken for itch-related scratching.

2. Reagent Preparation

- SLIGRL-NH2 Stock Solution: Prepare a 10 mg/mL stock solution of SLIGRL-NH2 (powder) in sterile, nuclease-free water. Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

- Working Solution: On the day of the experiment, thaw an aliquot of the stock solution and dilute it to the desired final concentration (e.g., 1 mg/mL for a 50 µg dose in 50 µL) using sterile 0.9% saline. Keep on ice.

- Vehicle Control: Use the same sterile 0.9% saline used for dilution.

© 2026 BenchChem. All rights reserved.

- Inactive Peptide Control (Recommended): Prepare the reverse sequence peptide, LRGILS-NH2, at the same molar concentration as the SLIGRL-NH2 working solution. This control is critical to ensure the observed behavior is due to specific receptor activation and not a non-specific response to a peptide injection.[7][9]

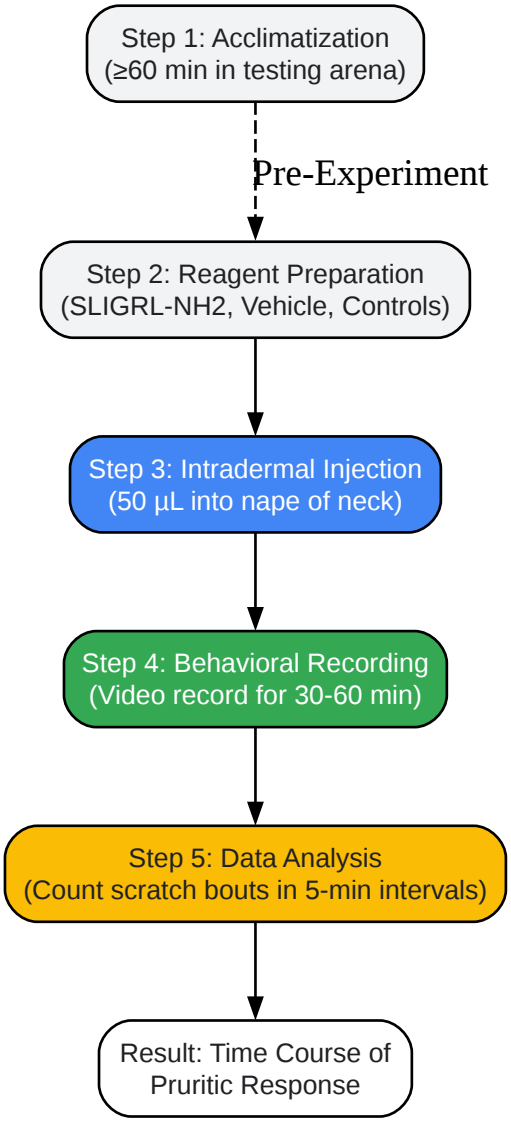
3. Injection Procedure

- Restraint: Gently restrain the mouse. Manual restraint is often sufficient and minimizes stress compared to mechanical restrainers.
- Injection Site: Shave a small patch of fur on the nape of the neck 24 hours prior to injection.
- Injection: Using a 30-gauge needle attached to a Hamilton syringe, administer a 50 µL intradermal injection into the shaved area. A successful i.d. injection will raise a small, transient bleb under the skin.

4. Behavioral Observation and Quantification

- Recording: Immediately after injection, return the mouse to its observation chamber. Record behavior for 30-60 minutes using a video camera positioned to have a clear view of the animal.
- Quantification: An observer, blinded to the treatment groups, should analyze the video recordings.
    - Definition of a Scratch Bout: A scratch bout is defined as one or more rapid movements of the hind paw towards the injection site, ending when the mouse either returns its hind paw to the floor or begins licking the paw.[6]
    - Data Collection: Count the total number of scratch bouts in 5-minute intervals for the duration of the observation period. The peak response to SLIGRL-NH2 typically occurs within the first 5-15 minutes and subsides by 30 minutes.[5][9]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 2. Standard experimental workflow for a SLIGRL-NH2-induced acute itch model.

References

- Costa, R., et al. (2010). The role of kinin B1 and B2 receptors in the scratching behaviour induced by proteinase-activated receptor-2 agonists in mice. British Journal of Pharmacology. Available at: [Link]

- Akiyama, T., et al. (2009). Excitation of Mouse Superficial Dorsal Horn Neurons by Histamine and/or PAR-2 Agonist: Potential Role in Itch. Journal of Neurophysiology. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Liu, Q., et al. (2011). PAR2 plays a minimal role in SLIGRL-induced itch. ResearchGate. Available at: [Link]
- Akiyama, T., et al. (2010). Enhanced responses of lumbar superficial dorsal horn neurons to intradermal PAR-2 agonist but not histamine in a mouse hindpaw dry skin itch model. Journal of Neurophysiology. Available at: [Link]
- Shimada, S. G., et al. (2006). Scratching behavior in mice induced by the proteinase-activated receptor-2 agonist, SLIGRL-NH2. European Journal of Pharmacology. Available at: [Link]
- Akiyama, T., et al. (2012). Behavioral model of itch, alloknesis, pain and allodynia in the lower hindlimb and correlative responses of lumbar dorsal horn neurons in the mouse. Pain. Available at: [Link]
- Liu, Q., et al. (2011). The distinct roles of two GPCRs, MrgprC11 and PAR2, in itch and hyperalgesia. Science Signaling. Available at: [Link]
- Akiyama, T., et al. (2010). Enhanced scratching evoked by PAR-2 agonist and 5-HT but not histamine in a mouse model of chronic dry skin itch. Pain. Available at: [Link]
- Steinhoff, M., et al. (2014). Role of PAR-2 in Neuroimmune Communication and Itch. Neuro-Immune-Gastroenterology. Available at: [Link]
- Liu, Q., et al. (2011). The Distinct Roles of Two GPCRs, MrgprC11 and PAR2, in Itch and Hyperalgesia. Science Signaling. Available at: [Link]
- Akiyama, T., et al. (2009). Activation of Superficial Dorsal Horn Neurons in the Mouse by a PAR-2 Agonist and 5-HT: Potential Role in Itch. Journal of Neuroscience. Available at: [Link]
- Takanami, A., et al. (2014). Sex-related differences in SLIGRL-induced pruritus in mice. Pharmacology Biochemistry and Behavior. Available at: [Link]
- Tillu, D. V., et al. (2020). Protease-Activated Receptor 2 (PAR2) expressed in sensory neurons contributes to signs of pain and neuropathy in paclitaxel treated mice. Neurobiology of Pain. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Avet, C., et al. (2022). Activation of protease-activated receptor 2 induces hyperexcitability in human sensory neurons. Migraine Science Collaborative. Available at: [Link]
- LaVinka, P. C., et al. (2020). The cellular basis of protease activated receptor type 2 (PAR2) evoked mechanical and affective pain. bioRxiv. Available at: [Link]
- Tillu, D. V., et al. (2020). Protease-Activated Receptor 2 (PAR2) Expressed in Sensory Neurons Contributes to Signs of Pain and Neuropathy in Paclitaxel Treated Mice. Neurobiology of Pain. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Protease-Activated Receptor 2 (PAR2) expressed in sensory neurons contributes to signs of pain and neuropathy in paclitaxel treated mice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. migrainecollaborative.org [migrainecollaborative.org]
- 3. biorxiv.org [biorxiv.org]
- 4. Protease-Activated Receptor 2 (PAR2) Expressed in Sensory Neurons Contributes to Signs of Pain and Neuropathy in Paclitaxel Treated Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Scratching behavior in mice induced by the proteinase-activated receptor-2 agonist, SLIGRL-NH2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The Distinct Roles of Two GPCRs, MrgprC11 and PAR2, in Itch and Hyperalgesia - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Role of PAR-2 in Neuroimmune Communication and Itch - Itch - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Enhanced scratching evoked by PAR-2 agonist and 5-HT but not histamine in a mouse model of chronic dry skin itch - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 11. Enhanced responses of lumbar superficial dorsal horn neurons to intradermal PAR-2 agonist but not histamine in a mouse hindpaw dry skin itch model - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Activation of Superficial Dorsal Horn Neurons in the Mouse by a PAR-2 Agonist and 5-HT: Potential Role in Itch - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Sex-related differences in SLIGRL-induced pruritus in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SLIGRL-NH2 for In Vivo Mouse Itch Models: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12354585/docs#sligrl-nh2-for-in-vivo-mouse-itch-models-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.